An In-Depth Technical Guide to Alkoxy-Substituted Phenethylamine Derivatives for Research

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*1-[4-(3-methylbutoxy)phenyl]ethan-1-amine*
CAS No.:	*107411-49-4*
Cat. No.:	*B6142698*

Get Quote

Abstract

This guide provides a comprehensive technical overview of alkoxy-substituted phenethylamine derivatives, a class of compounds pivotal to neuropharmacological research. We delve into the foundational principles of their structure-activity relationships (SAR), primary molecular targets, and mechanisms of action, with a focus on their interactions with serotonin receptors. Detailed, field-proven protocols for chemical synthesis, purification, and characterization are presented, alongside methodologies for in vitro and in vivo pharmacological assessment. This document is intended to serve as a core resource for researchers, chemists, and drug development professionals engaged in the study of serotonergic systems and the development of novel neurological research tools.

Introduction to Alkoxy-Substituted Phenethylamines

© 2026 BenchChem. All rights reserved.

Alkoxy-substituted phenethylamines are a broad class of organic compounds built upon the phenethylamine core structure.[1][2] This structure consists of a phenyl ring connected to an amino group via a two-carbon chain.[2] The defining characteristic of the derivatives discussed herein is the presence of one or more alkoxy (-O-R) groups, typically methoxy ($-OCH_3$), on the phenyl ring.

The scientific importance of this class was cemented by the pioneering work of Alexander Shulgin, who synthesized and systematically evaluated hundreds of these compounds, documenting his findings in the seminal work PiHKAL (Phenethylamines I Have Known and Loved).[3][4][5][6] These molecules, particularly the 2,5-dimethoxy-substituted series (often called the "2C-x" family), have proven to be invaluable chemical probes for exploring the function of the central nervous system.[3][7] Their primary utility lies in their potent and often selective agonism at serotonin (5-hydroxytryptamine, 5-HT) receptors, especially the 5-HT_2 subfamily.[3][8][9] As such, they are critical tools for dissecting neurological pathways implicated in perception, mood, and cognition, and serve as structural templates for designing novel therapeutic agents for psychiatric disorders.[8][10]

Pharmacology and Mechanism of Action

Primary Molecular Targets

The principal pharmacological activity of psychedelic phenethylamines is mediated through their interaction with serotonin receptors.[3][10] The key targets are:

- Serotonin 5-HT_{2a} Receptor (5-HT_{2a}R): This is the most critical receptor for the characteristic psychedelic effects.[3][9] These compounds act as partial agonists at the 5-HT_{2a}R.[3][11]
- Serotonin 5-HT_2c Receptor (5-HT_2cR): Many derivatives also show high affinity for this receptor, which can modulate the primary effects of 5-HT_{2a}R activation.[3][8][9]
- Serotonin 5-HT_2b Receptor (5-HT_2bR): Agonism at this receptor is a key consideration for safety pharmacology, as chronic activation has been linked to cardiac valvulopathy.[3]

While some compounds may interact with other monoaminergic systems like adrenergic receptors or monoamine transporters, most classic 2C-x compounds are not significant monoamine releasing agents or reuptake inhibitors.[3][12]

© 2026 BenchChem. All rights reserved.

Structure-Activity Relationships (SAR)

The potency and qualitative effects of these derivatives are exquisitely sensitive to the substitution pattern on the phenethylamine scaffold. Understanding these relationships is fundamental to rational drug design.

- 2,5-Dimethoxy Substitution: The presence of methoxy groups at the 2 and 5 positions is a hallmark of many potent psychedelic phenethylamines (the 2C series).[3][12] This pattern orients the molecule favorably within the 5-HT_{2a}R binding pocket.

- 4-Position Substitution: The substituent at the 4-position is a primary determinant of potency and duration of action.[3][12] Adding a lipophilic group, such as a halogen (Br, Cl, I) or a small alkyl group (CH_3, C_2H_5), generally increases potency and metabolic stability.[3][12] This is because the 4-position substituent occupies a specific hydrophobic pocket within the receptor.

- Alkoxy Chain Length: Extending the alkoxy chain (e.g., from methoxy to ethoxy or propoxy) can modulate receptor affinity and functional activity, though the effects can be complex and are not always linear.[9]

Table 1: Structure-Activity Relationship Summary for Selected 2C-x Derivatives

© 2026 BenchChem. All rights reserved.

Compound	R_4 Substituent	Typical Oral Dose Range (mg)[3]	Duration (hours)[3]	Key Pharmacological Notes
2C-H	-H	>100	-	The parent compound; low potency.
2C-B	-Br	10 - 35	4 - 8	The prototypical 2C-x compound; potent 5-$HT_{2a/2c}$ partial agonist.[3][11]
2C-C	-Cl	20 - 40	4 - 8	Generally considered milder and shorter-acting than 2C-B.
2C-I	-I	10 - 25	6 - 10	Potent and long-lasting; high affinity for 5-HT_{2a}R.
2C-D	$-CH_3$	20 - 60	4 - 6	Lower potency, often described as having more cognitive effects.
2C-E	$-C_2H_5$	10 - 25	8 - 12	Potent and very long-lasting, with pronounced psychedelic effects.

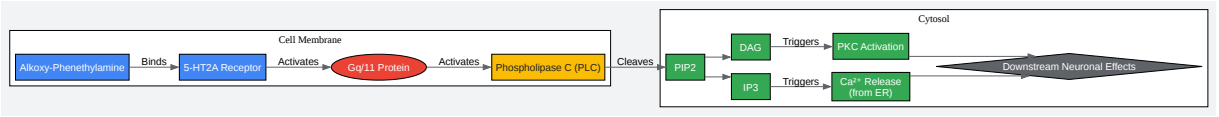
Intracellular Signaling Pathways

Activation of the 5-HT_{2a} receptor, a G-protein coupled receptor (GPCR), initiates a specific intracellular signaling cascade.[13][14][15] The psychedelic potential of a ligand is strongly

© 2026 BenchChem. All rights reserved.

correlated with its efficacy in activating the Gq/11 signaling pathway over other pathways like β-arrestin recruitment.[16][17]

- Ligand Binding: The phenethylamine derivative binds to the orthosteric site of the 5-HT_{2a} receptor.[18]
- Gq Protein Activation: This binding stabilizes an active conformation of the receptor, leading to the coupling and activation of the Gq/11 protein.[16]
- PLC Activation: The activated Gαq subunit stimulates the enzyme Phospholipase C (PLC).
- Second Messenger Production: PLC cleaves phosphatidylinositol 4,5-bisphosphate (PIP_2) into two second messengers: inositol trisphosphate (IP_3) and diacylglycerol (DAG).[15]
- Downstream Effects: IP_3 triggers the release of Ca^{2+} from intracellular stores, while DAG activates Protein Kinase C (PKC).[15] These events lead to a cascade of further cellular responses, including the modulation of neuronal excitability, which ultimately underlies the compound's psychoactive effects.



Click to download full resolution via product page

Caption: 5-HT_{2a} Receptor Gq Signaling Cascade.

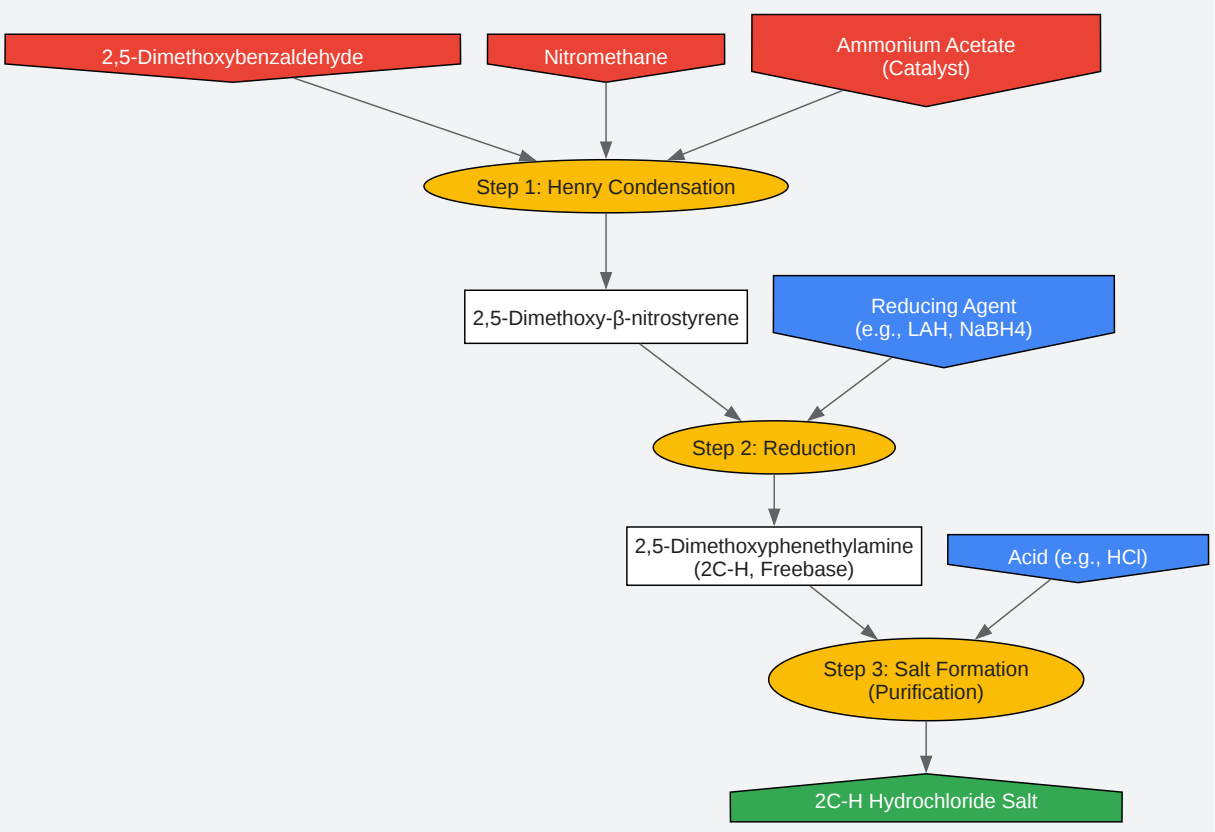
Synthesis and Chemical Analysis

The synthesis of 2C-x series compounds is well-documented, most famously by Shulgin.[4][5] A common and robust route starts from the corresponding 2,5-dimethoxybenzaldehyde.

© 2026 BenchChem. All rights reserved.

General Synthetic Workflow

The transformation from benzaldehyde to phenethylamine typically involves a two-step process: a condensation reaction to form a nitrostyrene intermediate, followed by a reduction of the nitro group and the double bond.



© 2026 BenchChem. All rights reserved.

Click to download full resolution via product page

Caption: General Synthesis of a 2C-x Precursor.

Experimental Protocol: Synthesis of 2C-B from 2,5-Dimethoxybenzaldehyde

This protocol is an adaptation of established methods and should only be performed by qualified chemists in a properly equipped laboratory.[19][20][21]

Step 1: Synthesis of 2,5-Dimethoxy-β-nitrostyrene

- To a round-bottom flask, add 2,5-dimethoxybenzaldehyde (1.0 eq), nitromethane (1.5 eq), and anhydrous ammonium acetate (0.2 eq).
- Add glacial acetic acid as the solvent.
- Heat the mixture to reflux (approx. 100°C) with stirring for 2-4 hours. The solution will turn a deep red/orange color.
- Allow the reaction to cool to room temperature, then cool further in an ice bath to promote crystallization.
- Collect the resulting bright yellow/orange crystals of 2,5-dimethoxy-β-nitrostyrene by vacuum filtration.
- Wash the crystals with cold water and then a small amount of cold ethanol to remove impurities. Dry the product thoroughly.

Step 2: Reduction to 2,5-Dimethoxyphenethylamine (2C-H) Causality: Lithium aluminum hydride (LAH) is a powerful reducing agent capable of reducing both the nitro group and the alkene double bond in a single step. Anhydrous conditions are critical as LAH reacts violently with water.

- Set up a dry flask under an inert atmosphere (e.g., nitrogen or argon) containing a stirred slurry of LAH (approx. 2.5 eq) in an anhydrous ether solvent like tetrahydrofuran (THF).
- Dissolve the nitrostyrene from Step 1 in anhydrous THF.

© 2026 BenchChem. All rights reserved.

- Add the nitrostyrene solution dropwise to the LAH slurry. The reaction is exothermic; maintain a gentle reflux by controlling the addition rate and using a cooling bath if necessary.
- After the addition is complete, continue to stir at reflux for 4-6 hours to ensure the reaction goes to completion.
- Carefully quench the reaction by the sequential, dropwise addition of water, followed by 15% sodium hydroxide solution, and then more water (Fieser workup).
- Filter the resulting aluminum salts and wash them thoroughly with THF or ether.
- Combine the organic filtrates and remove the solvent under reduced pressure to yield the crude 2C-H freebase as an oil.

Step 3: Bromination to 4-Bromo-2,5-dimethoxyphenethylamine (2C-B)

- Dissolve the crude 2C-H freebase from Step 2 in glacial acetic acid.
- In a separate flask, dissolve elemental bromine (1.0 eq) in glacial acetic acid.
- Slowly add the bromine solution to the 2C-H solution with stirring. The hydrobromide salt of 2C-B will precipitate out of the solution.
- Cool the mixture and collect the precipitate by vacuum filtration.
- To obtain the hydrochloride salt for better stability and handling, the hydrobromide salt can be converted to the freebase with a strong base (e.g., NaOH), extracted into a nonpolar solvent, and then precipitated by the addition of hydrochloric acid.[19]

Purification and Characterization

Trustworthiness: Purity is paramount in research. Every synthesized compound must be rigorously characterized to confirm its identity and purity before use in any biological assay.

- Chromatography: Column chromatography of the freebase can be used for purification before salt formation.

© 2026 BenchChem. All rights reserved.

- Nuclear Magnetic Resonance (NMR): ^{1}H and ^{13}C NMR are essential for confirming the chemical structure. The spectra should be clean and match the expected shifts and splitting patterns for the target molecule.
- Mass Spectrometry (MS): Provides the molecular weight of the compound, confirming its elemental composition. Techniques like GC-MS or LC-MS can also serve as a purity check.
- Fourier-Transform Infrared Spectroscopy (FTIR): Confirms the presence of key functional groups (e.g., amine N-H stretches, aromatic C-H stretches, C-O ether stretches).

In Vitro and In Vivo Research Methodologies

In Vitro Assays: Determining Receptor Interaction

In vitro assays are used to determine a compound's affinity (how well it binds) and efficacy (how well it activates the receptor).

Protocol 1: Radioligand Binding Assay (To Determine Affinity, K_i) Principle: This is a competitive binding assay. The test compound's ability to displace a known radioactive ligand (radioligand) from the receptor is measured. High affinity compounds will displace the radioligand at low concentrations.

- Preparation: Prepare cell membranes from a cell line expressing the human 5-HT_{2a} receptor (e.g., HEK293 cells).[22]
- Incubation: In a 96-well plate, incubate the cell membranes with a fixed concentration of a 5-HT_{2a}R radioligand (e.g., [^{3}H]ketanserin or [^{125}I]DOI) and varying concentrations of the test compound.[22][23]
- Equilibration: Allow the binding to reach equilibrium (typically 60 minutes at room temperature).[24]
- Separation: Rapidly separate the bound from unbound radioligand by vacuum filtration through a glass fiber filter mat.[24]
- Quantification: Measure the radioactivity trapped on the filters using a scintillation counter.

© 2026 BenchChem. All rights reserved.

- Analysis: Plot the percentage of radioligand displaced versus the log concentration of the test compound. Fit the data to a sigmoidal curve to determine the IC_{50} (the concentration of test compound that displaces 50% of the radioligand). Calculate the inhibition constant (K_i) using the Cheng-Prusoff equation.

Protocol 2: Calcium Mobilization Assay (To Determine Efficacy, EC_{50}) Principle: Since 5-HT_{2a}R activation leads to intracellular Ca^{2+} release via the Gq pathway, a compound's functional efficacy can be measured by quantifying this calcium flux.[15][25][26]

- Cell Plating: Plate cells expressing the 5-HT_{2a} receptor in a 96-well or 384-well plate and grow to near confluency.[25]
- Dye Loading: Load the cells with a calcium-sensitive fluorescent dye (e.g., Fluo-4 AM or Indo-1 AM).[25][27] These dyes exhibit a significant increase in fluorescence intensity upon binding to Ca^{2+}.[25]
- Compound Addition: Place the plate in a fluorescence plate reader (e.g., a FLIPR or FlexStation). The instrument adds varying concentrations of the test compound to the wells while simultaneously monitoring fluorescence.
- Measurement: Record the fluorescence intensity over time. An increase in fluorescence indicates Ca^{2+} mobilization and thus, receptor activation.
- Analysis: Plot the peak fluorescence response against the log concentration of the test compound. Fit the data to a dose-response curve to determine the EC_{50} (the concentration that produces 50% of the maximal response) and the E_{max} (the maximum possible effect).

In Vivo Model: Head-Twitch Response (HTR)

The head-twitch response (HTR) in mice is a well-validated behavioral proxy for 5-HT_{2a}R activation and is highly correlated with psychedelic potential in humans.[28][29][30]

Protocol 3: Head-Twitch Response (HTR) Assay

- Acclimation: Acclimate male C57BL/6J mice to the testing environment (e.g., a standard Plexiglas observation chamber) for at least 30 minutes before drug administration.[28]

© 2026 BenchChem. All rights reserved.

- Administration: Administer the test compound via intraperitoneal (i.p.) or subcutaneous (s.c.) injection. Include a vehicle control group.
- Observation: Place the mouse back into the observation chamber immediately after injection. The observation period typically begins 5-10 minutes post-injection and lasts for 20-60 minutes.
- Scoring: A trained observer, blind to the experimental conditions, counts the number of head twitches.[28] An HTR is a rapid, spasmodic, side-to-side rotational movement of the head. Alternatively, automated systems using video tracking software or magnetometers can be used for unbiased quantification.[29][30]
- Analysis: Analyze the data using an appropriate statistical test (e.g., ANOVA followed by post-hoc tests) to compare the HTR counts between different dose groups and the vehicle control. A dose-dependent increase in HTR is indicative of 5-HT_{2a}R agonism.[31]

Challenges and Future Directions

- Metabolism: The primary metabolic pathways for 2C-x compounds involve monoamine oxidase (MAO) and, to a lesser extent, cytochrome P450 enzymes.[3][11][32] Understanding the specific metabolites is crucial, as they may have their own pharmacological activity or toxicity profiles.[11][33]
- Selectivity: While many compounds are selective for 5-HT_2 receptors, off-target activities must be characterized. As mentioned, 5-HT_2bR agonism is a particular concern for any compound being considered for long-term study.
- Therapeutic Potential: There is a renaissance in research exploring the therapeutic potential of psychedelics for conditions like depression, PTSD, and addiction.[8] Alkoxy-substituted phenethylamines serve as a rich chemical space for developing "non-psychedelic" or "micro-psychedelic" analogs that may retain therapeutic benefits with fewer perceptual alterations by fine-tuning their signaling profile (e.g., biased agonism).[16]

References

- 2C (psychedelics) - Wikipedia. Available at: [Link]

© 2026 BenchChem. All rights reserved.

- Hill, S. L., & Thomas, S. H. (2011). Clinical toxicology of newer recreational drugs. Clinical Toxicology, 49(8), 705-719. Available at: [Link]
- Wang, Y., et al. (2022). Structure–Activity Relationship and Evaluation of Phenethylamine and Tryptamine Derivatives for Affinity towards 5-Hydroxytryptamine 2A Receptor. Biomolecules & Therapeutics, 31(2), 176-186. Available at: [Link]
- 2C-B - Wikipedia. Available at: [Link]
- Halberstadt, A. L., & Geyer, M. A. (2014). Characterization of the head-twitch response induced by hallucinogens in mice: detection of the behavior based on the dynamics of head movement. Psychopharmacology, 231(15), 3075-3086. Available at: [Link]
- Simmler, L. D., et al. (2016). Receptor Interaction Profiles of 4-Alkoxy-Substituted 2,5-Dimethoxyphenethylamines and Related Amphetamines. Journal of Medicinal Chemistry, 59(13), 6360-6366. Available at: [Link]
- Elands, J., et al. (1999). Development of a 5-hydroxytryptamine(2A) receptor binding assay for high throughput screening using 96-well microfilter plates. Journal of Pharmacological and Toxicological Methods, 41(2-3), 91-97. Available at: [Link]
- Raote, I., et al. (2013). Serotonin 2A (5-HT2A) Receptor Function: Ligand-Dependent Mechanisms and Pathways. In Serotonin Receptors in Neurobiology. CRC Press/Taylor & Francis. Available at: [Link]
- Lyons, T. W., & J. J. Ramsey. (2023). A molecular analysis of substituted phenylethylamines as potential microtubule targeting agents through in silico methods and in vitro microtubule-polymerization activity. PLoS ONE, 18(11), e0292723. Available at: [Link]
- Tantry, S. (2016). Calcium Mobilization Assay to Measure the Activity of Gq-coupled Receptors. Bio-protocol, 6(12), e1833. Available at: [Link]
- Sintese Do 2c-b | PDF | Filtration | Solvent - Scribd. Available at: [Link]
- PiHKAL - Wikipedia. Available at: [Link]

© 2026 BenchChem. All rights reserved.

- Braden, M. R., et al. (2006). Synthesis and Structure–Activity Relationships of N-Benzyl Phenethylamines as 5-HT2A/2C Agonists. Journal of Medicinal Chemistry, 49(24), 7164-7172. Available at: [Link]
- Jones, N. T., et al. (2024). Rapid, Open-Source, and Automated Quantification of the Head Twitch Response in C57BL/6J Mice Using DeepLabCut and Simple Behavioral Analysis. ACS Pharmacology & Translational Science, 7(2), 346-357. Available at: [Link]
- Proença, M., et al. (2023). Bonding to Psychedelics: Synthesis of Molecularly Imprinted Polymers Targeting 4-Bromo-2,5-dimethoxyphenethylamine (2C-B). Polymers, 15(15), 3298. Available at: [Link]
- Riba, J., et al. (2018). Acute Pharmacological Effects of 2C-B in Humans: An Observational Study. Frontiers in Pharmacology, 9, 232. Available at: [Link]
- Characterization of G Protein-coupled Receptors by a Fluorescence-based Calcium Mobilization Assay - PMC. Available at: [Link]
- Gems, D. (1998). Book Review: PIHKAL - A CHEMICAL LOVE STORY, TIHKAL - THE CONTINUATION. Journal of Consciousness Studies, 5(2), 241-244. Available at: [Link]
- Katerinopoulos, H. E., et al. (2003). β-Alkoxy-substituted phenethylamines: A family of compounds potentially active at the dopamine and α-adrenergic receptors. European Journal of Medicinal Chemistry, 38(6), 619-627. Available at: [Link]
- The Serotonin G-Protein Coupled Receptor 5HT2A: Molecular and Multiple Sequence Analysis - MSU Denver. Available at: [Link]
- Kim, K., et al. (2023). Identification of 5-HT2A receptor signaling pathways associated with psychedelic potential. Nature Communications, 14(1), 8119. Available at: [Link]
- Phenethylamine - Wikipedia. Available at: [Link]
- 2C-B synthesis without LAH - designer-drug.com. Available at: [Link]
- Calcium Flux Assays - GPCR Monitoring via Gq 2nd Messenger - Eurofins Discovery. Available at: [Link]

© 2026 BenchChem. All rights reserved.

- Head-twitch response - Wikipedia. Available at: [Link]
- PIHKAL: A Chemical Love Story by Alexander Shulgin | by Life & Science - CMS | Medium. Available at: [Link]
- Psychedelic potential is correlated with 5-HT2A-Gq signaling A Scatter... - ResearchGate. Available at: [Link]
- Substituted phenethylamine - Wikipedia. Available at: [Link]
- 2C B Synthesis IceCool PDF - Scribd. Available at: [Link]
- Disposition of 4-bromo-2,5-dimethoxyphenethylamine (2C-B) and its metabolite 4-bromo-2-hydroxy-5-methoxyphenethylamine in rats after subcutaneous administration - ResearchGate. Available at: [Link]
- The head-twitch response dose-response curve for racemic DOI. The... - ResearchGate. Available at: [Link]
- Data Sheet Radioligand Binding Assay Protocol - Gifford Bioscience. Available at: [Link]
- Wagmann, L., et al. (2019). Interactions of phenethylamine-derived psychoactive substances of the 2C-series with human monoamine oxidases. Drug Testing and Analysis, 11(2), 245-252. Available at: [Link]
- Calcium Flux Assay Protocol | Download Table - ResearchGate. Available at: [Link]
- 5-HT2A Human Serotonin GPCR Binding Agonist Radioligand LeadHunter Assay - FR. Available at: [Link]
- Lec 22 Amine Synthesis - YouTube. Available at: [Link]
- Molecular insights into the modulation of the 5HT 2A receptor by serotonin, psilocin, and the G protein subunit Gqα - bioRxiv. Available at: [Link]
- Details for Phenethylamines - Unodc. Available at: [Link]
- 5-HT2A Serotonin Receptor Assay - Innoprot GPCR Functional Assays. Available at: [Link]

© 2026 BenchChem. All rights reserved.

- Alexander Shulgin - Wikipedia. Available at: [Link]
- 2,4,5-Trimethoxyamphetamine - Wikipedia. Available at: [Link]
- Knight, A. R., et al. (2004). Pharmacological characterisation of the agonist radioligand binding site of 5-HT(2A), 5-HT(2B) and 5-HT(2C) receptors. Naunyn-Schmiedeberg's Archives of Pharmacology, 370(2), 114-123. Available at: [Link]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. Phenethylamine - Wikipedia [en.wikipedia.org]
- 2. Substituted phenethylamine - Wikipedia [en.wikipedia.org]
- 3. 2C (psychedelics) - Wikipedia [en.wikipedia.org]
- 4. PiHKAL - Wikipedia [en.wikipedia.org]
- 5. medium.com [medium.com]
- 6. Alexander Shulgin - Wikipedia [en.wikipedia.org]
- 7. unitedchem.com [unitedchem.com]
- 8. pdfs.semanticscholar.org [pdfs.semanticscholar.org]
- 9. Receptor Interaction Profiles of 4-Alkoxy-Substituted 2,5-Dimethoxyphenethylamines and Related Amphetamines - PMC [pmc.ncbi.nlm.nih.gov]
- 10. A molecular analysis of substituted phenylethylamines as potential microtubule targeting agents through in silico methods and in vitro microtubule-polymerization activity - PMC [pmc.ncbi.nlm.nih.gov]
- 11. 2C-B - Wikipedia [en.wikipedia.org]
- 12. researchgate.net [researchgate.net]
- 13. Serotonin 2A (5-HT2A) Receptor Function: Ligand-Dependent Mechanisms and Pathways - Serotonin Receptors in Neurobiology - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 14. msudenver.edu [msudenver.edu]

© 2026 BenchChem. All rights reserved.

- 15. innoprot.com [innoprot.com]
- 16. Identification of 5-HT2A receptor signaling pathways associated with psychedelic potential - PubMed [pubmed.ncbi.nlm.nih.gov]
- 17. researchgate.net [researchgate.net]
- 18. biorxiv.org [biorxiv.org]
- 19. scribd.com [scribd.com]
- 20. mdpi.com [mdpi.com]
- 21. designer-drug.com [designer-drug.com]
- 22. Development of a 5-hydroxytryptamine(2A) receptor binding assay for high throughput screening using 96-well microfilter plates - PubMed [pubmed.ncbi.nlm.nih.gov]
- 23. apac.eurofinsdiscovery.com [apac.eurofinsdiscovery.com]
- 24. giffordbioscience.com [giffordbioscience.com]
- 25. bio-protocol.org [bio-protocol.org]
- 26. apac.eurofinsdiscovery.com [apac.eurofinsdiscovery.com]
- 27. bu.edu [bu.edu]
- 28. Characterization of the head-twitch response induced by hallucinogens in mice: detection of the behavior based on the dynamics of head movement - PMC [pmc.ncbi.nlm.nih.gov]
- 29. pubs.acs.org [pubs.acs.org]
- 30. pdf.benchchem.com [pdf.benchchem.com]
- 31. researchgate.net [researchgate.net]
- 32. Acute Pharmacological Effects of 2C-B in Humans: An Observational Study - PMC [pmc.ncbi.nlm.nih.gov]
- 33. researchgate.net [researchgate.net]

- To cite this document: BenchChem. [An In-Depth Technical Guide to Alkoxy-Substituted Phenethylamine Derivatives for Research]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b6142698/docs#an-in-depth-technical-guide-to-alkoxy-substituted-phenethylamine-derivatives-for-research]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.